

Application Note: Preparation of Flusilazole Analytical Standards and Solutions

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Compound of Interest

Compound Name: *Flusilazole*

Cat. No.: *B1673485*

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Abstract

This application note provides a detailed protocol for the preparation of analytical standards and solutions of **Flusilazole**. **Flusilazole** is an organosilicon fungicide used to control a range of fungal pathogens on various crops[1][2]. Accurate preparation of analytical standards is the foundation for precise and reliable quantification in research, quality control, and regulatory monitoring. This document outlines the necessary safety precautions, materials, and step-by-step procedures for preparing primary stock and subsequent working solutions.

Safety and Handling Precautions

Flusilazole is a hazardous substance and must be handled with extreme care in a controlled laboratory environment.

- Health Hazards: **Flusilazole** is harmful if swallowed[3][4], is suspected of causing cancer, and may damage fertility or the unborn child[1][3][4][5].
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety glasses with side shields, and a lab coat. All handling of solid **Flusilazole** and concentrated solutions should be performed in a certified chemical fume hood to avoid inhalation[6].

- Fire Hazards: Solvents such as acetone are highly flammable[5]. Keep away from heat, sparks, open flames, and hot surfaces. Use explosion-proof electrical and ventilating equipment[5].
- Disposal: Dispose of all waste, including unused solutions and contaminated materials, in accordance with local, regional, and national environmental regulations. **Flusilazole** is toxic to aquatic life with long-lasting effects[1][3].

Physicochemical Properties and Data

Quantitative data for **Flusilazole** is summarized in the table below for easy reference.

Property	Value	Source
IUPAC Name	bis(4-fluorophenyl)-methyl-(1,2,4-triazol-1-ylmethyl)silane	[1][7]
CAS Number	85509-19-9	[3][4][8]
Molecular Formula	C ₁₆ H ₁₅ F ₂ N ₃ Si	[1][8][9]
Molecular Weight	315.39 g/mol	[1][10]
Appearance	White crystalline solid	[6][8][11]
Melting Point	53–55 °C	[9][12]
Solubility in Water	41.9 mg/L (at 20°C, pH 7)	[2][9][12]
Solubility in Organic Solvents	Soluble in many organic solvents.[6] Examples (at 20°C): Acetone, Hexane (85,000 mg/L), Ethyl Acetate (200,000 mg/L)	[2]
Purity	Analytical standards typically ≥98%	[13]

Experimental Protocols

These protocols provide a general guideline. Concentrations of stock and working solutions should be adapted based on the specific requirements of the analytical method and the expected concentration range in samples.

- **Flusilazole** analytical standard (PESTANAL® or equivalent, ≥98% purity)[10][13]
- Class A volumetric flasks (10 mL, 25 mL, 50 mL, 100 mL)
- Class A volumetric pipettes or calibrated micropipettes
- Analytical balance (readable to at least 0.01 mg)
- High-purity solvents (e.g., HPLC-grade Acetonitrile, Acetone)
- Beakers and spatulas
- Ultrasonic bath
- Amber glass storage vials with PTFE-lined caps
- PPE: Gloves, safety glasses, lab coat

This primary stock solution serves as the basis for all subsequent dilutions.

- **Weighing:** Accurately weigh 10.0 mg of the **Flusilazole** analytical standard onto a weighing paper or directly into a clean beaker.
- **Transfer:** Carefully transfer the weighed powder into a 10 mL Class A volumetric flask. Use a small amount of the chosen solvent (e.g., Acetonitrile) to rinse the beaker and weighing paper multiple times, ensuring the complete transfer of the standard into the flask.
- **Dissolving:** Add approximately 7-8 mL of the solvent to the volumetric flask. Cap the flask and sonicate for 5-10 minutes or until all the solid has completely dissolved.
- **Dilution to Volume:** Allow the solution to return to ambient temperature. Carefully add the solvent dropwise to bring the final volume to the 10 mL calibration mark.

- Homogenization: Cap the flask securely and invert it 15-20 times to ensure the solution is thoroughly mixed.
- Storage: Transfer the solution to a labeled amber glass vial. Store refrigerated at 2-8°C and protected from light. The label should include the compound name, concentration, solvent, preparation date, and preparer's initials.

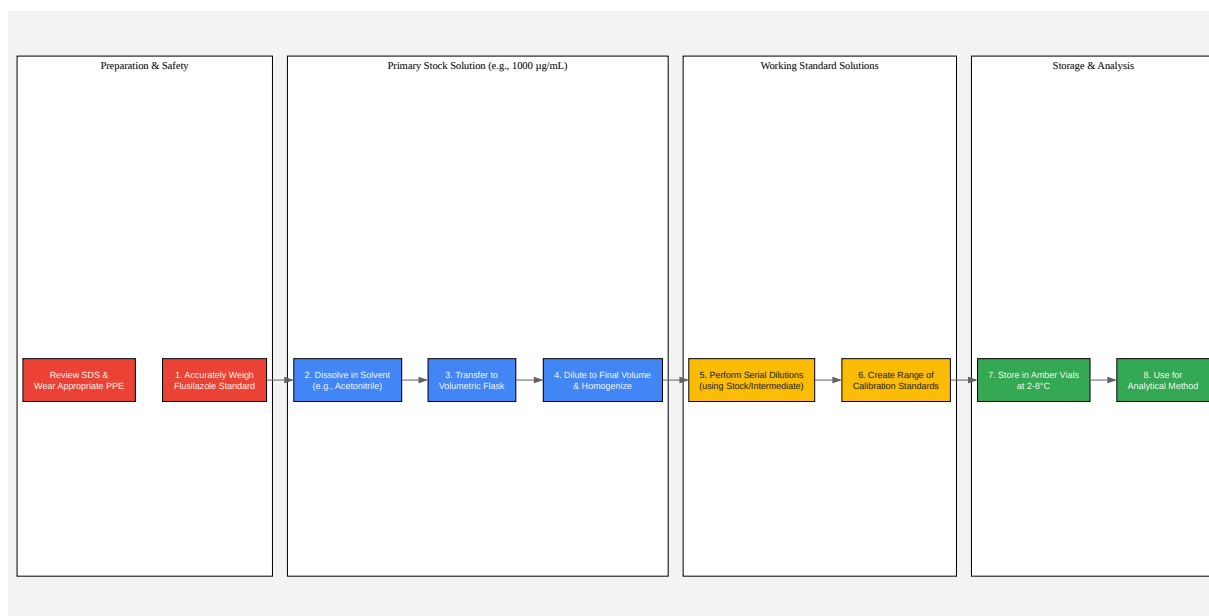
Working solutions are prepared by serially diluting the primary stock solution. The final diluent should ideally match the mobile phase of the analytical method (e.g., acetonitrile/water mixture) [13].

Example Dilution Scheme for Calibration Curve (e.g., 0.1, 0.5, 1.0, 5.0, 10.0 µg/mL):

- Intermediate Standard (100 µg/mL): Pipette 1.0 mL of the 1000 µg/mL primary stock solution into a 10 mL volumetric flask. Dilute to the mark with the chosen diluent.
- Working Standards:
 - 10.0 µg/mL: Pipette 1.0 mL of the 100 µg/mL intermediate standard into a 10 mL volumetric flask. Dilute to the mark.
 - 5.0 µg/mL: Pipette 0.5 mL of the 100 µg/mL intermediate standard into a 10 mL volumetric flask. Dilute to the mark.
 - 1.0 µg/mL: Pipette 0.1 mL of the 100 µg/mL intermediate standard into a 10 mL volumetric flask. Dilute to the mark.
 - 0.5 µg/mL: Pipette 0.5 mL of the 10.0 µg/mL working standard into a 10 mL volumetric flask. Dilute to the mark.
 - 0.1 µg/mL: Pipette 0.1 mL of the 10.0 µg/mL working standard into a 10 mL volumetric flask. Dilute to the mark.
- Homogenization and Storage: After each dilution, ensure the solution is thoroughly mixed. Transfer to clearly labeled amber vials and store under refrigeration. It is recommended that working solutions be prepared fresh from the stock solution as needed.

Workflow Visualization

The following diagram illustrates the logical flow for the preparation of **Flusilazole** analytical standards.



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